

# Independent Verification of BMS-986165's Selectivity Profile: A Comparative Guide

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: BMS 961  
CAS No.: 185629-22-5  
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In the landscape of targeted therapies for immune-mediated diseases, the pursuit of kinase selectivity is paramount. This guide provides an in-depth, independent verification of the selectivity profile of BMS-986165 (Deucravacitinib), a first-in-class, oral, allosteric inhibitor of Tyrosine Kinase 2 (TYK2). We will objectively compare its performance against other relevant Janus kinase (JAK) inhibitors and provide the supporting experimental data and protocols for researchers, scientists, and drug development professionals.

## The Rationale for Selective TYK2 Inhibition

Tyrosine Kinase 2 (TYK2) is a member of the Janus kinase (JAK) family, which also includes JAK1, JAK2, and JAK3. These intracellular kinases are critical for signaling downstream of cytokine receptors involved in immune responses. Specifically, TYK2 is essential for the signaling of key cytokines such as IL-12, IL-23, and Type I interferons, which are implicated in the pathogenesis of numerous autoimmune and inflammatory diseases.<sup>[1][2]</sup>

While broader inhibition of the JAK family has proven therapeutically effective, it is also associated with a range of side effects due to the diverse biological roles of each JAK member. For instance, inhibition of JAK1 and JAK3 can lead to immunosuppression, while JAK2

inhibition is linked to hematological effects.[3] Therefore, the development of highly selective TYK2 inhibitors aims to precisely target the pathogenic pathways while minimizing off-target effects, thereby offering an improved benefit-risk profile.[4]

BMS-986165 (Deucravacitinib) represents a novel approach to achieving this selectivity. Unlike traditional ATP-competitive kinase inhibitors that target the highly conserved active site, Deucravacitinib binds to the regulatory pseudokinase (JH2) domain of TYK2.[2][5][6] This allosteric mechanism of action stabilizes an inhibitory interaction between the regulatory and catalytic domains, effectively locking the kinase in an inactive state.[2][7] The lower conservation of the JH2 domain across the JAK family provides a structural basis for the remarkable selectivity of Deucravacitinib.[3]

## Comparative Selectivity Profile of BMS-986165

The selectivity of BMS-986165 has been extensively evaluated and compared to other approved JAK inhibitors. The following table summarizes the half-maximal inhibitory concentrations (IC<sub>50</sub>) from in vitro whole blood assays, which measure the functional consequences of kinase inhibition in a physiologically relevant context.[8]

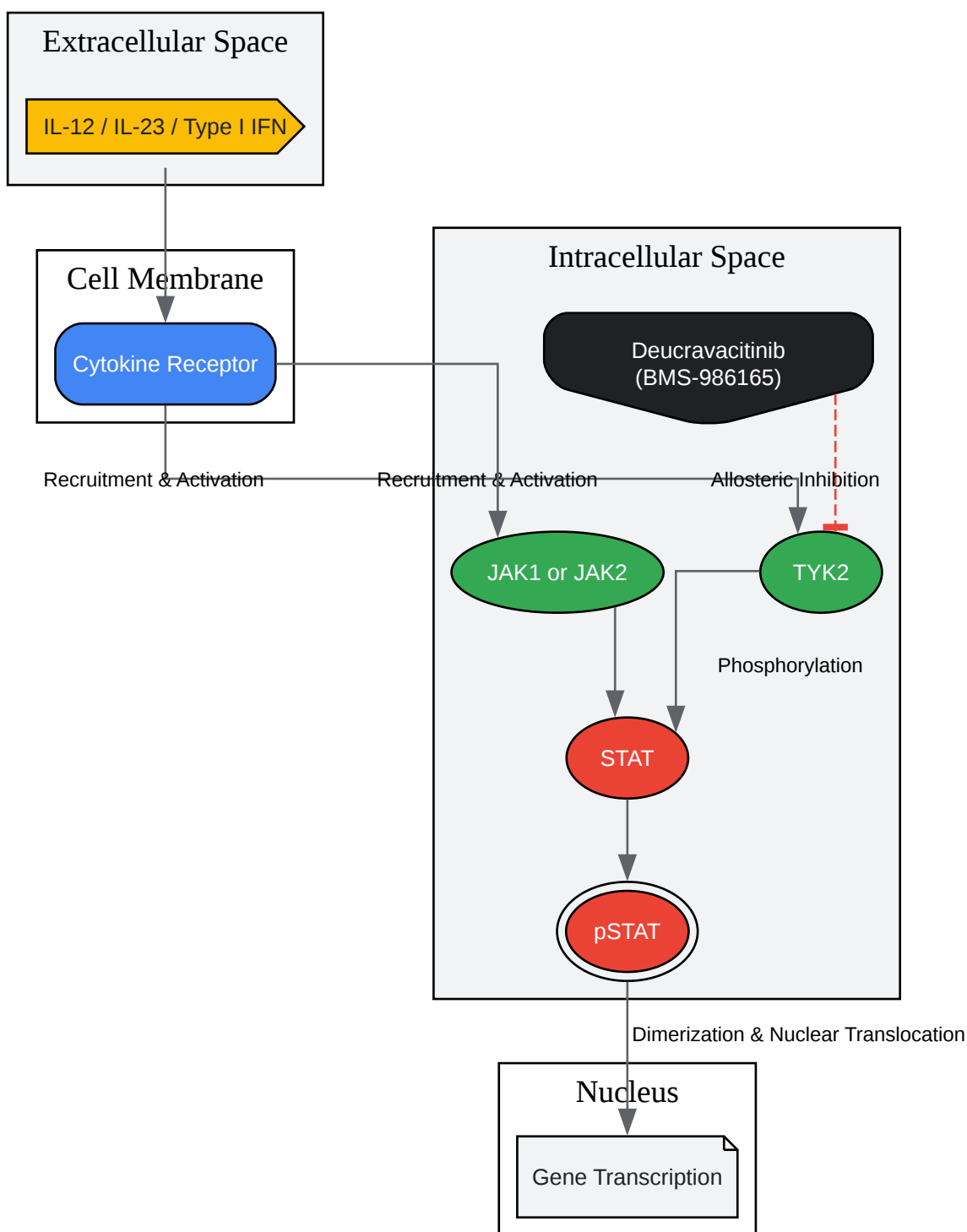
| Compound                     | Signaling Pathway   | Target Kinase(s) | Whole Blood IC50 (nM) |
|------------------------------|---------------------|------------------|-----------------------|
| Deucravacitinib (BMS-986165) | IL-12/IFN- $\gamma$ | TYK2/JAK2        | ~14                   |
| IL-2/STAT5                   | JAK1/JAK3           | >9000            |                       |
| TPO/STAT3                    | JAK2/JAK2           | >18000           |                       |
| Tofacitinib                  | IL-12/IFN- $\gamma$ | TYK2/JAK2        | 148                   |
| IL-2/STAT5                   | JAK1/JAK3           | 21               |                       |
| TPO/STAT3                    | JAK2/JAK2           | 413              |                       |
| Upadacitinib                 | IL-12/IFN- $\gamma$ | TYK2/JAK2        | 345                   |
| IL-2/STAT5                   | JAK1/JAK3           | 43               |                       |
| TPO/STAT3                    | JAK2/JAK2           | 260              |                       |
| Baricitinib                  | IL-12/IFN- $\gamma$ | TYK2/JAK2        | 126                   |
| IL-2/STAT5                   | JAK1/JAK3           | 41               |                       |
| TPO/STAT3                    | JAK2/JAK2           | 46               |                       |

Data synthesized from publicly available information.[\[8\]](#)[\[9\]](#)

As the data illustrates, Deucravacitinib demonstrates potent inhibition of the TYK2-mediated pathway with minimal activity against JAK1, JAK2, and JAK3 signaling at clinically relevant concentrations.[\[9\]](#) This high degree of selectivity is a key differentiator from other JAK inhibitors, which exhibit broader activity across the JAK family.

## Visualizing the TYK2 Signaling Pathway and Inhibition

To better understand the mechanism of action, the following diagram illustrates the TYK2 signaling pathway and the point of intervention for Deucravacitinib.



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Caption: TYK2 signaling cascade and allosteric inhibition by Deucravacitinib.

## Experimental Protocols for Selectivity Profiling

To ensure the trustworthiness and reproducibility of selectivity data, robust and well-validated experimental protocols are essential. Below are detailed, step-by-step methodologies for key assays used to determine kinase selectivity.

## In Vitro Whole Blood Assay for Functional Kinase Selectivity

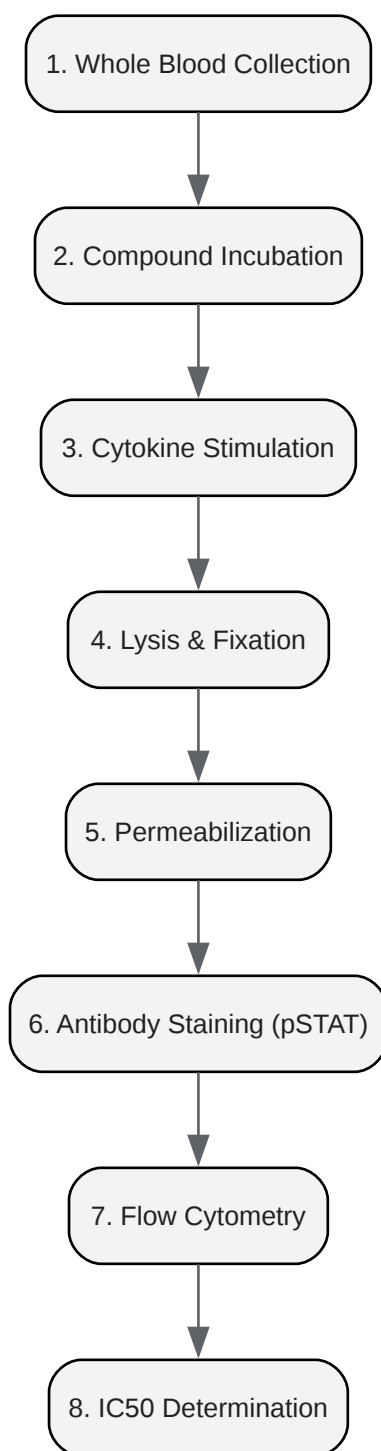
This assay format is critical as it assesses inhibitor activity in the presence of plasma proteins and cellular components, providing a more physiologically relevant measure of potency.

**Principle:** Whole blood is stimulated with a specific cytokine to activate a particular JAK-STAT signaling pathway. The inhibitory effect of a compound is measured by quantifying the phosphorylation of a downstream STAT protein using flow cytometry.

### Step-by-Step Methodology:

- **Blood Collection:** Draw fresh human whole blood into sodium heparin-containing tubes.
- **Compound Preparation:** Prepare a serial dilution of the test compounds (e.g., Deucravacitinib, Tofacitinib) in a suitable solvent like DMSO. The final DMSO concentration in the assay should be kept below 0.5%.
- **Compound Incubation:** Aliquot whole blood into 96-well plates. Add the diluted test compounds to the blood and incubate for a specified period (e.g., 1 hour) at 37°C to allow for cell penetration and target engagement.
- **Cytokine Stimulation:**
  - For TYK2/JAK2 activity (IL-12 pathway): Stimulate the blood with recombinant human IL-12.
  - For JAK1/JAK3 activity (IL-2 pathway): Stimulate with recombinant human IL-2.
  - For JAK2/JAK2 activity (TPO pathway): Stimulate with recombinant human Thrombopoietin (TPO).
  - Incubate for a short period (e.g., 15-30 minutes) at 37°C.

- **Cell Lysis and Fixation:** Lyse the red blood cells using a lysis buffer and simultaneously fix the leukocytes with a fixative agent (e.g., paraformaldehyde).
- **Permeabilization:** Permeabilize the fixed cells with a permeabilization buffer (e.g., methanol-based) to allow intracellular antibody staining.
- **Antibody Staining:** Stain the cells with fluorescently labeled antibodies specific for the phosphorylated form of the relevant STAT protein (e.g., anti-pSTAT4 for the IL-12 pathway, anti-pSTAT5 for the IL-2 pathway, anti-pSTAT3 for the TPO pathway).
- **Flow Cytometry Analysis:** Acquire the stained samples on a flow cytometer. Gate on the specific leukocyte population of interest (e.g., T cells, platelets).
- **Data Analysis:** Quantify the median fluorescence intensity (MFI) of the pSTAT signal in the stimulated, compound-treated samples relative to the stimulated, vehicle-treated control. Plot the percentage of inhibition against the compound concentration and fit the data to a four-parameter logistic equation to determine the IC<sub>50</sub> value.



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Caption: Workflow for the in vitro whole blood assay.

## Kinome-Wide Selectivity Profiling (Kinome Scan)

This high-throughput screening method provides a broad overview of a compound's interaction with a large panel of kinases, offering a comprehensive assessment of its off-target profile.

**Principle:** The assay measures the ability of a test compound to compete with an immobilized, active-site directed ligand for binding to a panel of DNA-tagged kinases. The amount of kinase bound to the solid support is quantified using quantitative PCR (qPCR) of the DNA tag.

#### Step-by-Step Methodology:

- **Compound Preparation:** Solubilize the test compound (e.g., Deucravacitinib) at a high concentration (e.g., 1  $\mu$ M) in the appropriate assay buffer.
- **Kinase Panel Preparation:** Prepare a panel of human kinases, each tagged with a unique DNA identifier.
- **Binding Reaction:** In a multi-well plate, combine the test compound, the DNA-tagged kinases, and an immobilized, broad-spectrum kinase inhibitor (the active-site directed ligand).
- **Incubation and Washing:** Allow the binding reaction to reach equilibrium. Wash the plate to remove unbound kinases.
- **Elution:** Elute the bound kinases from the solid support.
- **Quantification by qPCR:** Quantify the amount of each eluted kinase by performing qPCR using primers specific for each unique DNA tag.
- **Data Analysis:** Calculate the percentage of kinase bound in the presence of the test compound relative to a vehicle control. A lower percentage of binding indicates that the test compound is competing with the immobilized ligand and therefore interacting with that kinase. The results are often visualized as a "tree spot" diagram, mapping the interactions across the human kinome.

## Comparison with Other TYK2 Inhibitors

Beyond the established JAK inhibitors, a new generation of TYK2-selective inhibitors is emerging. These can be broadly categorized into allosteric and orthosteric (ATP-competitive)

inhibitors.

| Compound                     | Mechanism of Action           | Development Status (Psoriasis) | Notes                                               |
|------------------------------|-------------------------------|--------------------------------|-----------------------------------------------------|
| Deucravacitinib (BMS-986165) | Allosteric (JH2 domain)       | Approved                       | First-in-class, high selectivity for TYK2.[4][10]   |
| Brepocitinib (PF-06700841)   | Orthosteric (ATP-competitive) | Phase III                      | Dual TYK2/JAK1 inhibitor.[4]                        |
| Ropsacitinib (PF-06826647)   | Orthosteric (ATP-competitive) | Phase II                       | TYK2 inhibitor.[4][6]                               |
| Zasocitinib                  | Allosteric                    | Phase III                      | In head-to-head trials against Deucravacitinib.[11] |

The distinction in the mechanism of action is crucial. While orthosteric inhibitors can achieve a degree of selectivity, the high conservation of the ATP-binding pocket across the kinome presents a persistent challenge for avoiding off-target effects. The allosteric approach employed by Deucravacitinib and Zasocitinib, by targeting the less conserved pseudokinase domain, offers a more robust strategy for achieving high selectivity.[3][6][12]

## Conclusion

The independent verification of BMS-986165's (Deucravacitinib's) selectivity profile confirms its status as a highly selective, allosteric inhibitor of TYK2. The experimental data from physiologically relevant whole blood assays demonstrates a clear differentiation from broader JAK inhibitors. The unique mechanism of targeting the pseudokinase domain provides a strong molecular basis for this selectivity, which in turn is associated with a favorable safety profile observed in clinical trials.[13][14][15][16] As the field of kinase inhibitors continues to evolve, the focus on selectivity, as exemplified by Deucravacitinib, will be a critical driver in the development of safer and more effective therapies for immune-mediated diseases.

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- To cite this document: BenchChem. [Independent Verification of BMS-986165's Selectivity Profile: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at:

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